

Personal protective equipment for handling Nickel(2+);chloride;hexahydrate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Nickel(2+);chloride;hexahydrate

Cat. No.: B13916414

Get Quote

Essential Safety and Handling Guide for Nickel(II) Chloride Hexahydrate

For Immediate Use by Laboratory Professionals

This document provides critical safety and logistical information for the handling and disposal of Nickel(II) chloride hexahydrate (NiCl₂·6H₂O). Adherence to these guidelines is essential to mitigate the significant health risks associated with this compound.

Nickel(II) chloride hexahydrate is a toxic and carcinogenic substance that poses a significant risk of skin and respiratory sensitization, genetic defects, and damage to fertility or an unborn child.[1][2][3][4] It is also very toxic to aquatic life.[1][2][3][4] Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Engineering Controls and Work Practices

Before handling, ensure that appropriate engineering controls are in place and operational. These are the first line of defense in minimizing exposure.

Ventilation: All work with Nickel(II) chloride hexahydrate, especially when generating dust, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood or a glove box.[2][5][6] Local exhaust ventilation should be used to keep airborne concentrations below established exposure limits.[1][7]



- Eyewash and Safety Shower: An emergency eyewash fountain and safety shower must be readily accessible in the immediate work area.[1][8][9]
- Housekeeping: Minimize dust generation and accumulation.[1][8] Use wet cleaning methods
 or a HEPA-filtered vacuum for cleaning surfaces; avoid dry sweeping or using compressed
 air.[1] Place disposable mats under all nickel use and storage areas.[5]
- Hygiene: Do not eat, drink, or smoke in areas where this chemical is handled or stored.[1][9]
 Wash hands thoroughly with soap and water after handling and before breaks.[4][5][6][8]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is required to ensure comprehensive protection.

- 1. Eye and Face Protection:
- Wear chemical safety goggles with side shields that comply with government standards such as NIOSH (US) or EN 166 (EU).[1]
- A face shield may be required for additional protection during procedures with a high risk of splashing or dust generation.[3][4]
- Contact lenses should not be worn when handling this chemical.[10]
- 2. Skin and Body Protection:
- Gloves: Wear suitable chemical-resistant gloves tested according to EN 374 or equivalent standards.[11] Nitrile gloves are a common recommendation; however, for prolonged or heavy use, double gloving is advised.[5] Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[4] Dispose of contaminated gloves after use. [1][4]
- Lab Coat: A dedicated, clean lab coat should be worn.[5] Consider using an impervious apron for additional protection.[3]
- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[1][6][8]
 Long pants and closed-toed shoes are mandatory.[5]



3. Respiratory Protection:

- Respiratory protection is necessary when engineering controls are insufficient to maintain exposure below the occupational exposure limits, or when there is a risk of inhaling dust.[3] [10][12]
- A NIOSH-approved respirator with a dust-mist-fume cartridge is recommended.[6] The specific type of respirator should be selected based on the airborne concentration of the substance and in accordance with established respiratory protection programs.

Quantitative Exposure Limits

The following table summarizes the occupational exposure limits for soluble nickel compounds. All work should be conducted in a manner that keeps airborne concentrations well below these values.

Agency	Exposure Limit (as Ni)	Time-Weighted Average (TWA)
OSHA PEL	1.0 mg/m ³	8-hour workshift
ACGIH TLV	0.1 mg/m³	8-hour workshift
NIOSH REL	0.015 mg/m³	10-hour workshift

Data sourced from multiple safety data sheets.[1][4][9][13][14][15]

Operational Plans

Handling and Dispensing:

- Preparation: Before starting, ensure all necessary PPE is donned correctly and engineering controls are active.
- Dispensing: Carefully weigh or measure the required amount of Nickel(II) chloride hexahydrate within a fume hood to minimize dust generation.



Spill Management: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an absorbent material. Carefully collect the material using a HEPA-filtered vacuum or by wet sweeping and place it into a suitable, labeled container for hazardous waste disposal.[2][8] Do not allow the substance to enter drains.[2][11]

Disposal Plan:

- Chemical Waste: Nickel(II) chloride hexahydrate and any materials contaminated with it must be disposed of as hazardous waste.[11] Place in a clearly labeled, sealed container.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated materials should be double-bagged, labeled, and disposed of as hazardous waste according to institutional and local regulations.[12]
- Environmental Release: Avoid release to the environment.[1][4][11] This material is very toxic to aquatic life with long-lasting effects.[1][3][4]


Emergency Procedures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes while removing contaminated clothing.[1][11] Seek medical attention if irritation or an allergic reaction occurs.[3][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[1][3] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][8]

Visual Workflow for PPE Selection

The following diagram outlines the logical steps for selecting and using appropriate personal protective equipment when handling Nickel(II) chloride hexahydrate.





Click to download full resolution via product page

Caption: PPE selection and use workflow for handling Nickel(II) chloride hexahydrate.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 4. geneseo.edu [geneseo.edu]
- 5. research.arizona.edu [research.arizona.edu]
- 6. Nickel Chloride Hexahydrate ESPI Metals [espimetals.com]
- 7. oxfordlabchem.com [oxfordlabchem.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. nj.gov [nj.gov]
- 10. hillbrothers.com [hillbrothers.com]
- 11. carlroth.com:443 [carlroth.com:443]
- 12. bu.edu [bu.edu]
- 13. Nickel chloride hexahydrate | Cl2Ni.6H2O | CID 24645 PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 15. cdc.gov [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Nickel(2+);chloride;hexahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13916414#personal-protective-equipment-for-handling-nickel-2-chloride-hexahydrate]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com